

MDL 72222 (Bemesetron): A Technical Overview of its Pharmacokinetics and Pharmacodynamics

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Compound of Interest

Compound Name: **MDL 72222**

Cat. No.: **B1232626**

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Introduction

MDL 72222, also known as Bemesetron, is a potent and highly selective 5-HT3 receptor antagonist.^{[1][2][3][4]} It is a tropane derivative, chemically identified as (1 α H, 3 α , 5 α H)-tropan-3-yl-3,5-dichlorobenzoate.^{[2][5]} While it has demonstrated antiemetic effects comparable to metoclopramide, its primary application has been in scientific research to investigate the role of the 5-HT3 receptor in various physiological and pathological processes, particularly in the context of drugs of abuse.^[3] This document provides an in-depth technical guide to the pharmacokinetics and pharmacodynamics of **MDL 72222**.

Pharmacodynamics

The primary pharmacodynamic action of **MDL 72222** is the selective blockade of 5-HT3 receptors. These receptors are ligand-gated ion channels located on peripheral and central neurons.^[2]

Receptor Binding and Potency

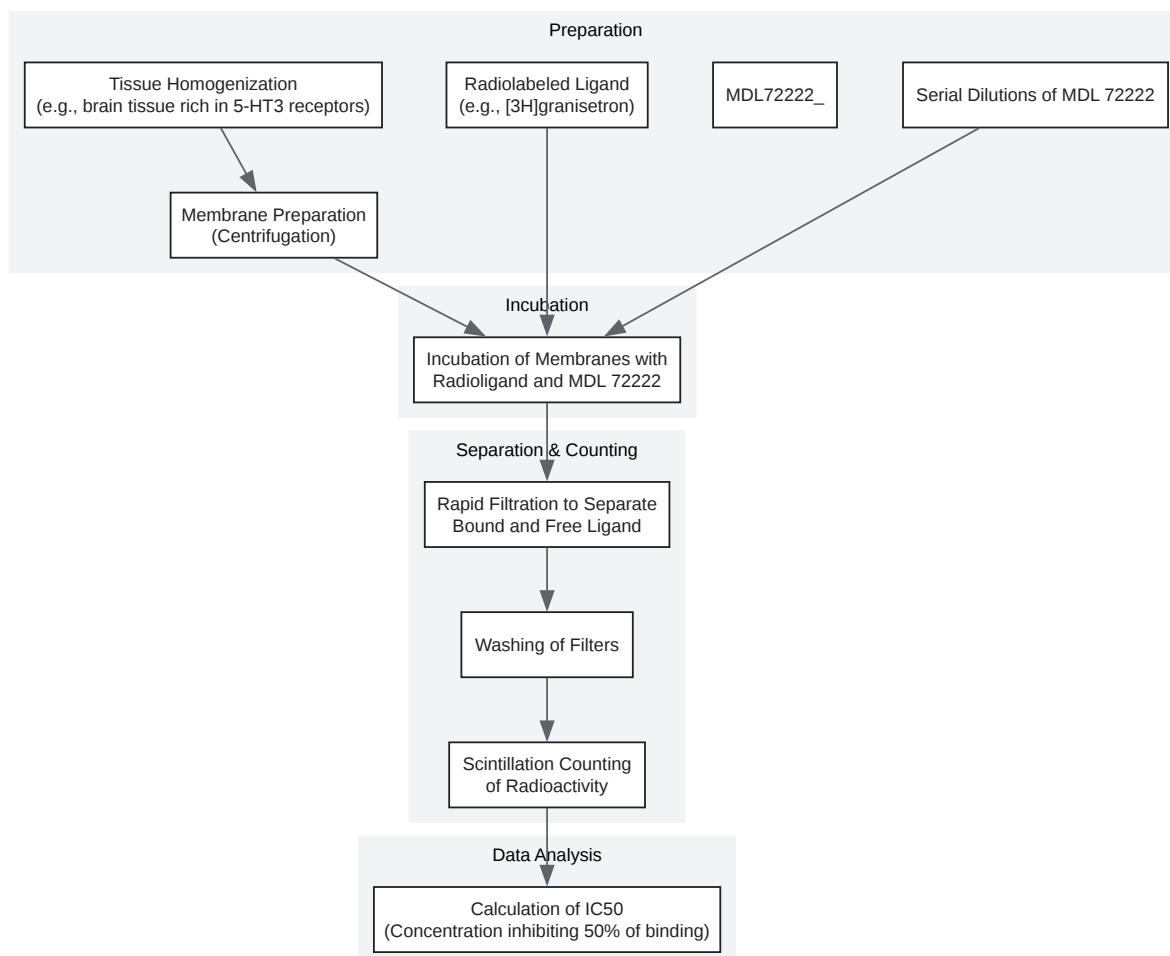
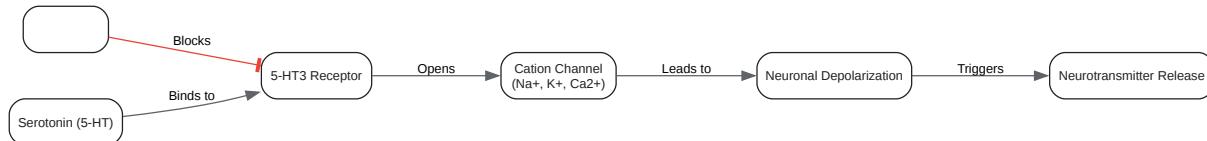
MDL 72222 exhibits high affinity and potency as a 5-HT3 receptor antagonist.

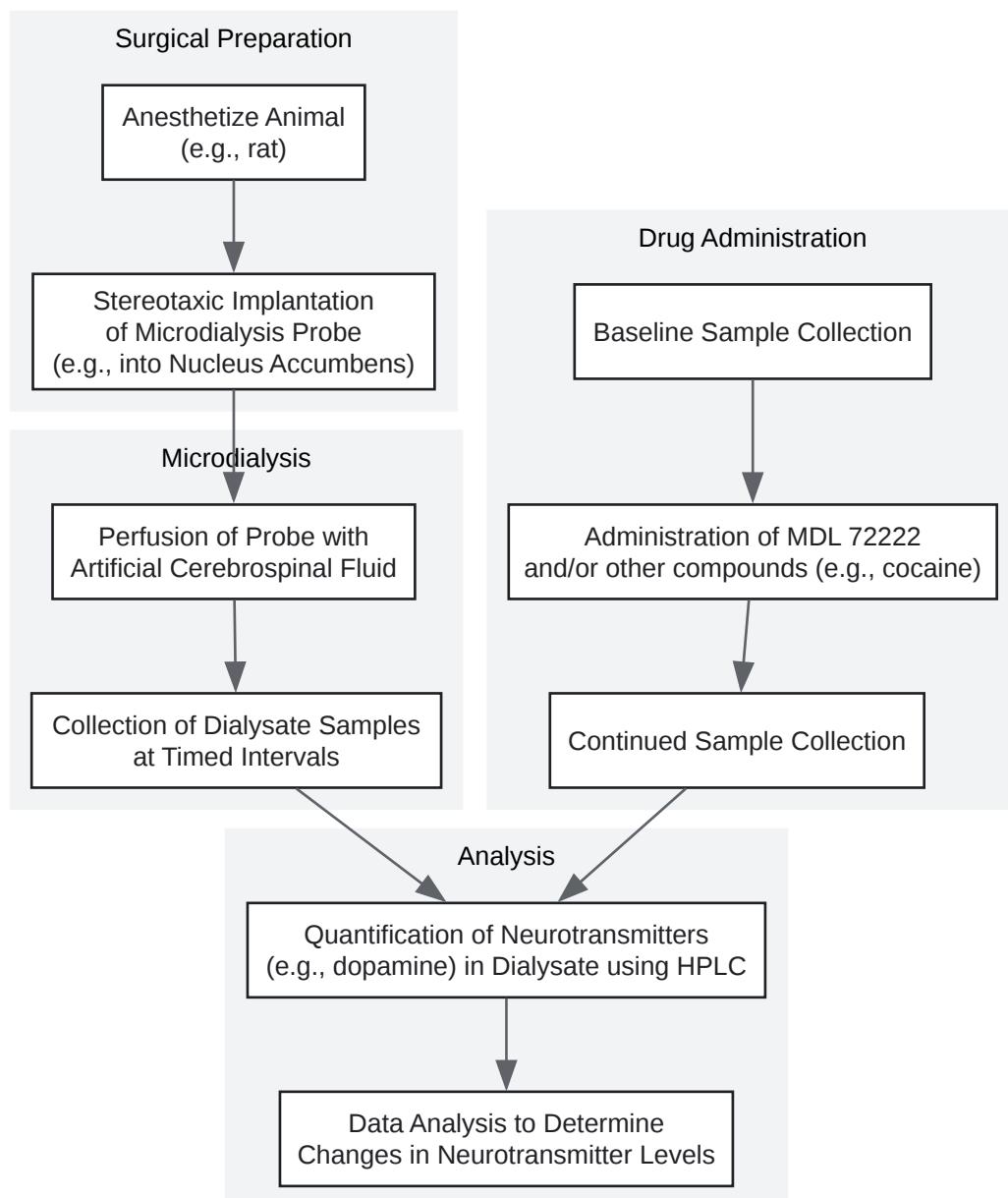
Parameter	Value	Species/Tissue	Reference
IC50	0.33 nM	-	[1] [4]
pA2	9.27	Rabbit isolated heart	[2]
Antagonism Threshold	~0.1 nM	Rabbit isolated heart	[2]

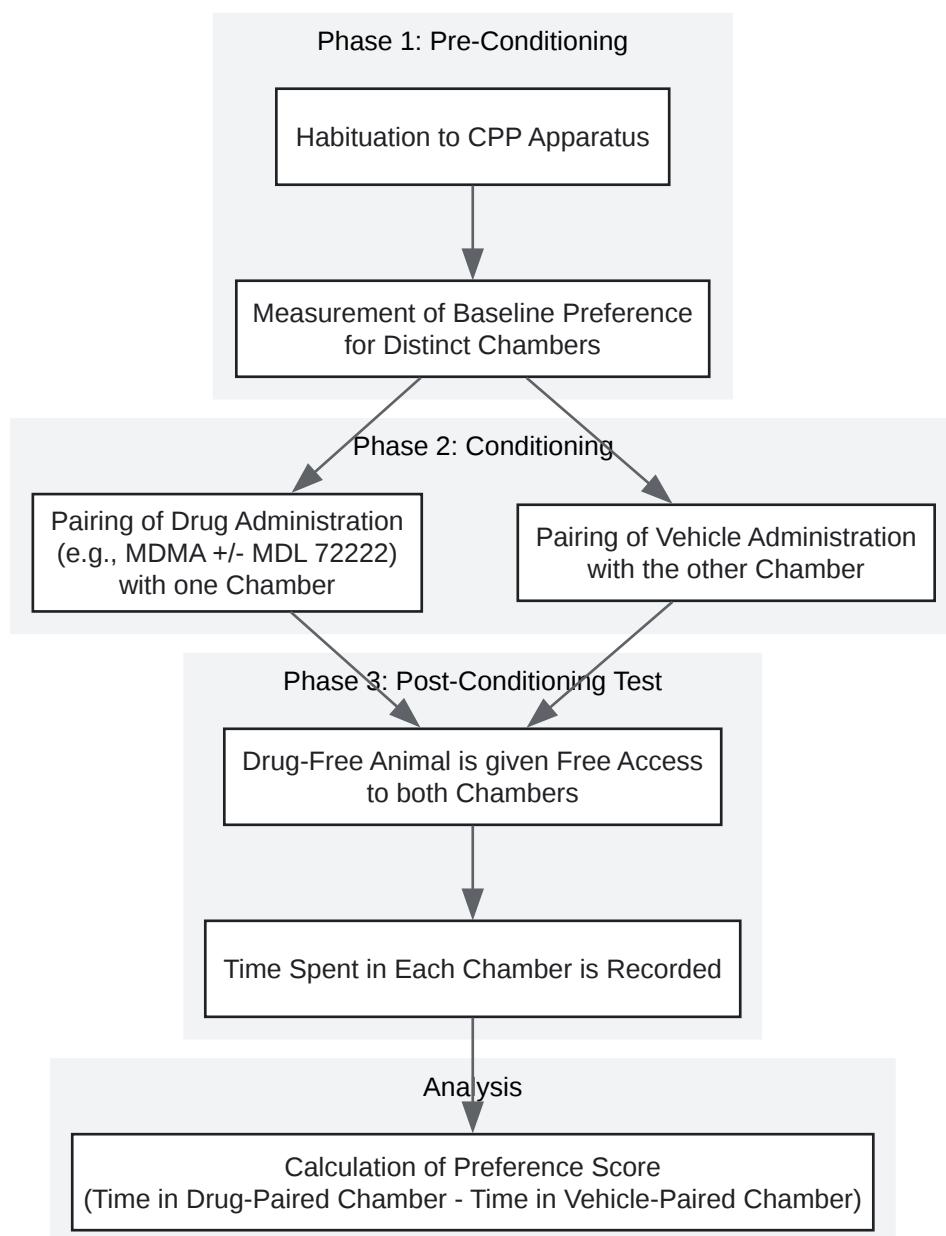
Table 1: Receptor Binding and Potency of **MDL 72222**

Mechanism of Action

The antagonism of 5-HT3 receptors by **MDL 72222** underlies its diverse pharmacological effects.







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